

# A Technical Guide to the Physicochemical Properties of 3-Iodo-2,2'-bipyridine

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## Compound of Interest

Compound Name: 3-Iodo-2,2'-bipyridine

Cat. No.: B15248130

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This technical guide provides an in-depth overview of the melting and boiling points of **3-Iodo-2,2'-bipyridine**. While specific experimental data for **3-Iodo-2,2'-bipyridine** is not readily available in public literature, this document outlines the established methodologies for determining these crucial physical properties. Furthermore, for comparative purposes, the known values for the parent compound, 2,2'-bipyridine, and a related derivative are provided.

## Core Physicochemical Data

Precise experimental values for the melting and boiling points of **3-Iodo-2,2'-bipyridine** are not prominently reported. However, the properties of the foundational molecule, 2,2'-bipyridine, and a related iodo-substituted bipyridine N-oxide offer a valuable reference for estimation and experimental design.

Compound	CAS Number	Molecular Formula	Melting Point (°C)	Boiling Point (°C)
2,2'-Bipyridine	366-18-7	C <sub>10</sub> H <sub>8</sub> N <sub>2</sub>	70-72[1]	272-273.5[1]
6-Iodo-2,2'-bipyridine N-oxide	205052-96-6	C <sub>10</sub> H <sub>7</sub> IN <sub>2</sub> O	134[2]	498.8 (Predicted) [2]
3-Iodo-2,2'-bipyridine	184345-32-2	C <sub>10</sub> H <sub>7</sub> IN <sub>2</sub>	Data not available	Data not available

## Experimental Protocols for Determination of Melting and Boiling Points

Accurate determination of melting and boiling points is fundamental for compound identification and purity assessment. The following are standard laboratory protocols for these measurements.

### Melting Point Determination (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.

Methodology:

- **Sample Preparation:** A small amount of the dry, finely powdered compound is loaded into a capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a heating bath apparatus, such as a Thiele tube or a modern digital melting point apparatus.
- **Heating:** The heating bath is heated gradually. An initial rapid heating can be used to determine an approximate melting point. For an accurate measurement, the heating rate

should be slowed to 1-2°C per minute as the temperature approaches the expected melting point.

- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is the end of the melting range. A narrow melting range (0.5-2°C) is indicative of a pure compound.

## Boiling Point Determination (Thiele Tube Method)

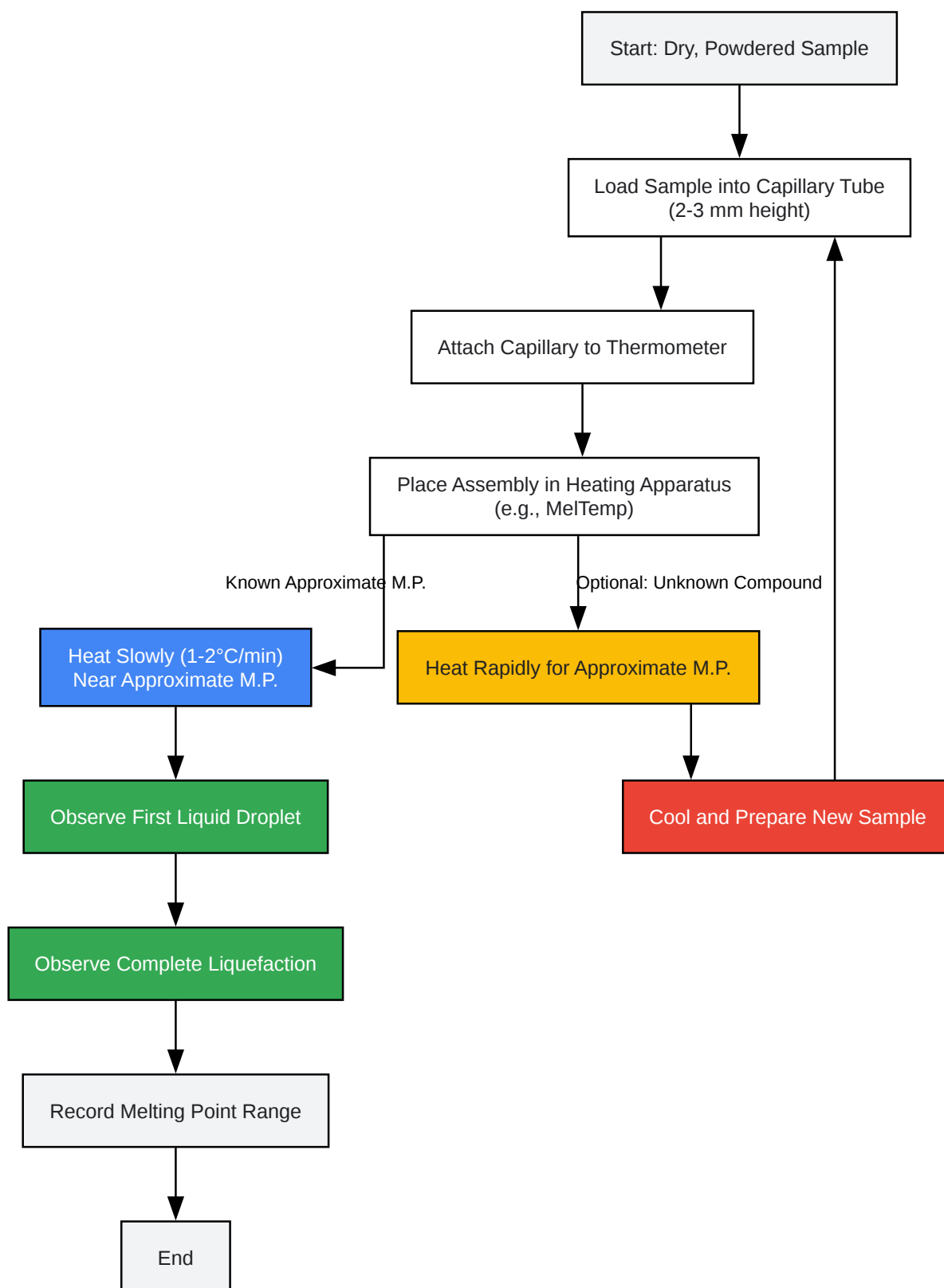
For small quantities of a liquid, the Thiele tube method provides an efficient way to determine the boiling point.

Methodology:

- **Sample Preparation:** A small volume (a few milliliters) of the liquid is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer with the bulb of the thermometer positioned adjacent to the test tube. This setup is then immersed in a Thiele tube containing a high-boiling point liquid, such as mineral oil.
- **Heating:** The side arm of the Thiele tube is gently heated. This design allows for the uniform circulation of the heating liquid.
- **Observation and Recording:** As the temperature rises, air trapped in the inverted capillary tube will bubble out. The heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube. The heat source is then removed. The liquid will begin to cool, and the bubbling will slow down. The temperature at which the liquid is drawn back into the capillary tube is the boiling point of the sample.

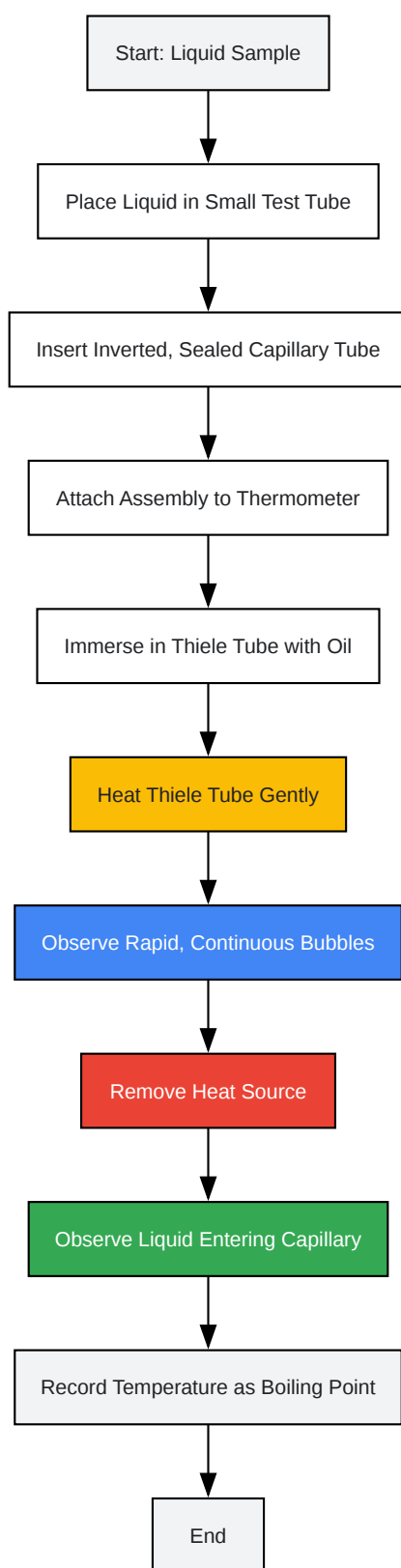
## Visualized Workflows and Relationships

To further elucidate the experimental processes and underlying principles, the following diagrams are provided.



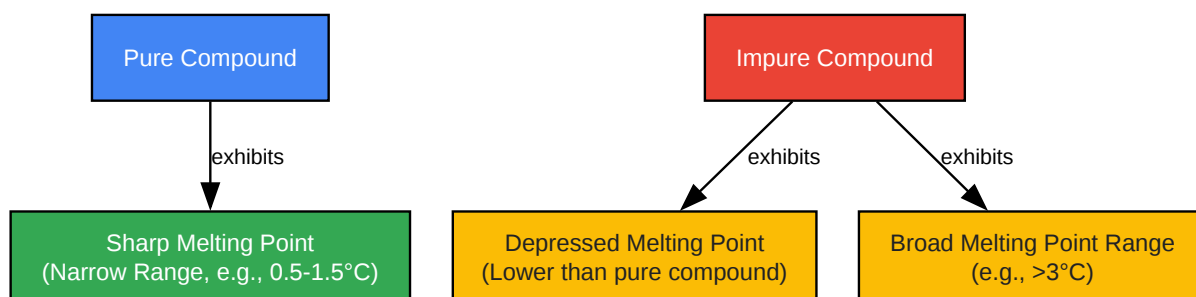
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Caption: Experimental workflow for melting point determination.



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Caption: Experimental workflow for boiling point determination.



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Caption: Relationship between compound purity and melting point.

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## References

- 1. 2,2'-Bipyridine | C<sub>10</sub>H<sub>8</sub>N<sub>2</sub> | CID 1474 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-IODO-2,2'-BIPYRIDINE N-OXIDE | 205052-96-6 [amp.chemicalbook.com]
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